

A Technical Guide to the Biological Activities of Novel Benzoxazole Compounds

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Compound of Interest

Compound Name: *Benzo[D]oxazol-6-ylboronic acid*

Cat. No.: *B169509*

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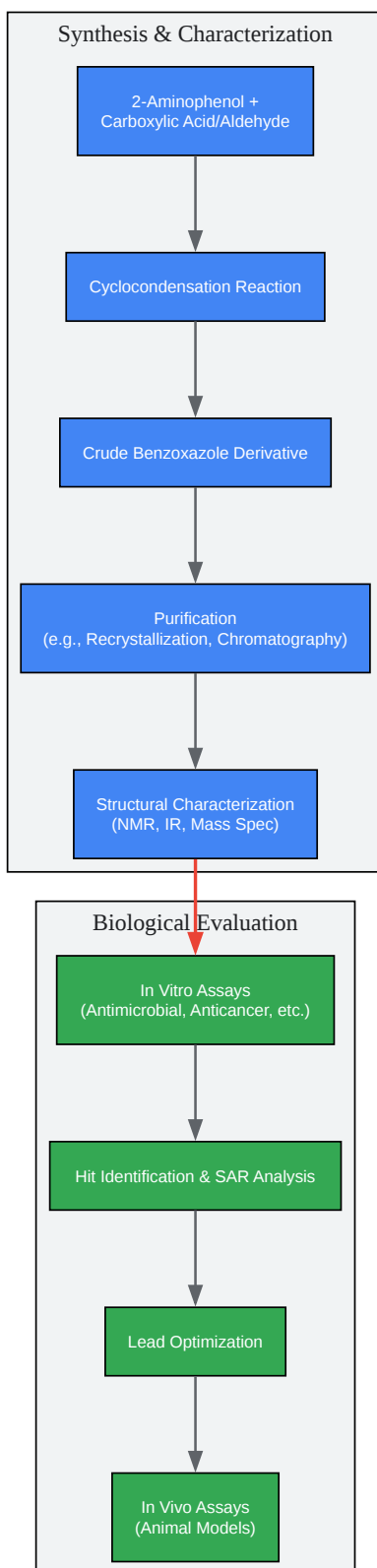
For Researchers, Scientists, and Drug Development Professionals

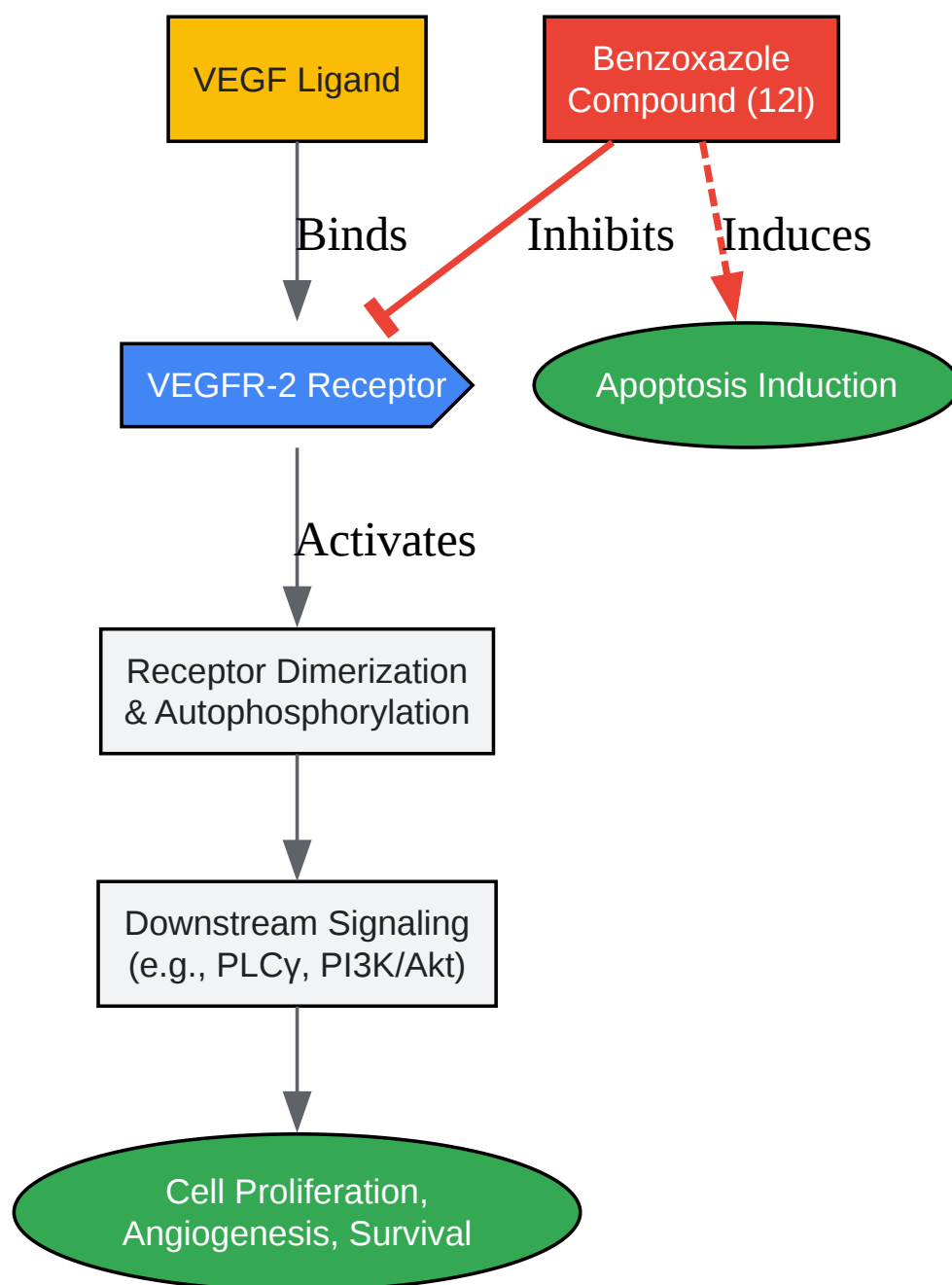
Abstract: The benzoxazole scaffold is a prominent heterocyclic structure that has garnered significant attention in medicinal chemistry due to its presence in a wide array of biologically active compounds.[1][2][3] Its unique chemical properties and ability to interact with various biopolymers make it a privileged pharmacophore in drug discovery.[4][5] This technical guide provides an in-depth overview of the recent developments in the biological evaluation of novel benzoxazole derivatives, with a focus on their anticancer, antimicrobial, and anti-inflammatory activities. We present a summary of quantitative data, detailed experimental protocols for key assays, and visualizations of relevant biological pathways and experimental workflows to serve as a comprehensive resource for researchers in the field.

Core Synthetic Strategies

The synthesis of the benzoxazole core typically involves the condensation of a 2-aminophenol with a variety of functional groups, including aldehydes, carboxylic acids, or their derivatives.[3] This foundational reaction can be carried out under various conditions, often utilizing catalysts to improve yields and reaction times.[3] Subsequent modifications to the core structure allow for the creation of diverse chemical libraries for biological screening.

A general workflow for the synthesis and subsequent biological evaluation of novel benzoxazole derivatives is outlined below. This process begins with the selection of appropriate starting materials and proceeds through synthesis, purification, characterization, and a cascade of biological assays.





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